

Comparative Technical Guide: 2-Fluoro-5-methoxycinnamic Acid vs. 4-Methoxycinnamic Acid

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Compound of Interest

Compound Name: 2-Fluoro-5-methoxycinnamic acid

CAS No.: 682805-01-2

Cat. No.: B1603148

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Executive Summary

This guide provides a technical comparison between 4-Methoxycinnamic acid (4MCA), a naturally occurring phenylpropanoid, and **2-Fluoro-5-methoxycinnamic acid** (2F5MCA), a synthetic fluorinated derivative.

- **4-Methoxycinnamic Acid (4MCA):** The "Standard." A widely available natural product found in *Kaempferia galanga* and *Sibiraea angustata*. It serves as a benchmark for UV absorption, anti-diabetic activity (alpha-glucosidase inhibition), and anti-inflammatory assays.
- **2-Fluoro-5-methoxycinnamic Acid (2F5MCA):** The "Medicinal Chemistry Variant." A synthetic scaffold designed to modify metabolic stability and lipophilicity.^[1] The introduction of fluorine at the ortho (C2) position blocks potential metabolic oxidation sites and alters the electronic profile of the aromatic ring, making it a critical fragment in Lead Optimization campaigns.

Physicochemical Profile Comparison

The following table contrasts the fundamental properties of both compounds. Note the impact of the fluorine atom on molecular weight and predicted acidity.

Property	4-Methoxycinnamic Acid (4MCA)	2-Fluoro-5-methoxycinnamic Acid (2F5MCA)
CAS Number	830-09-1	682805-01-2
Structure	p-substituted (Symmetric electronics)	o,m-disubstituted (Dipole inducing)
Molecular Weight	178.19 g/mol	196.18 g/mol
Melting Point	170 – 174 °C [1]	Experimental Determination Required*
pKa (Calc.)	~4.50	~4.10 (Increased acidity due to F-induction)
LogP (Calc.)	2.68	~2.85 (Fluorine increases lipophilicity)
Electronic Effect	Electron Donating (+M effect of OMe)	Mixed: -I (F) and +M (OMe)
Primary Utility	UV Filter, Natural Product Standard	Synthetic Intermediate, Metabolic Blocker

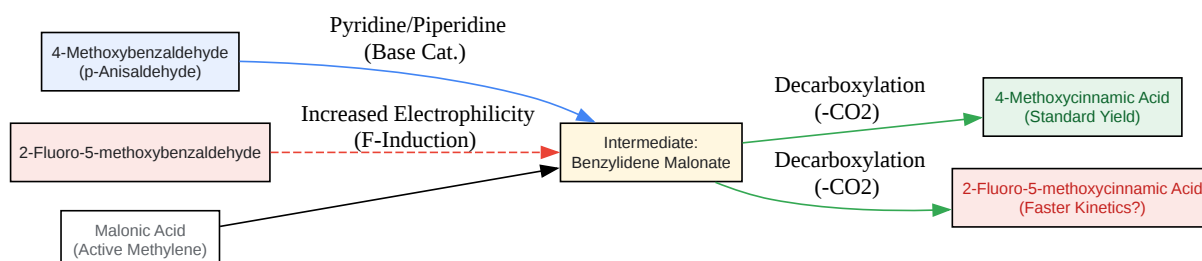
*Note: While the boronic acid precursor of 2F5MCA melts at ~194°C, the exact experimental melting point of the acid form varies by crystal habit and purity. In-house characterization is recommended.

Synthetic Accessibility & Reactivity[2]

Both compounds are synthesized via the Knoevenagel Condensation, but their precursor aldehydes exhibit distinct reactivity profiles.

Reaction Mechanism (Graphviz)

The following diagram illustrates the parallel synthetic pathways and the steric/electronic divergence introduced by the fluorine atom.



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Caption: Comparative Knoevenagel synthesis. The 2-Fluoro substituent (Red path) increases the electrophilicity of the aldehyde carbonyl via inductive withdrawal (-I), potentially accelerating the initial condensation step compared to the standard p-anisaldehyde (Blue path).

Reactivity Nuances

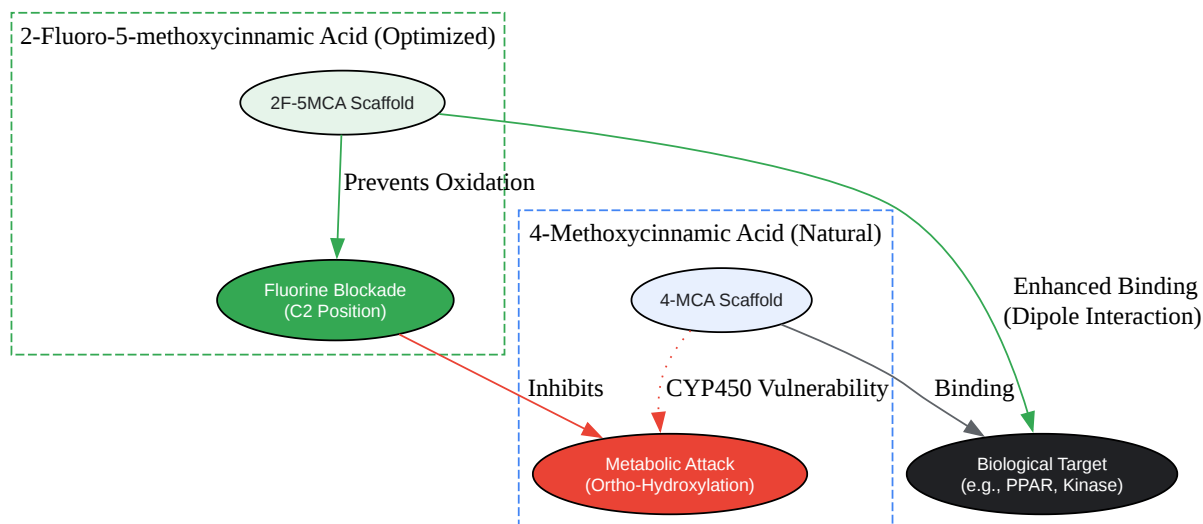
- 4MCA Synthesis:** p-Anisaldehyde is electron-rich due to the methoxy group donating electrons into the ring (Resonance effect). This slightly deactivates the carbonyl carbon toward nucleophilic attack by malonic acid, often requiring higher temperatures or longer reflux times.
- 2F5MCA Synthesis:** The fluorine atom at the C2 position exerts a strong inductive effect (-I), pulling electron density away from the ring and the aldehyde carbonyl. This makes the carbonyl carbon more electrophilic, potentially allowing the reaction to proceed under milder conditions or with faster kinetics [2].

Medicinal Chemistry: The "Fluorine Effect"[1]

Why choose 2F5MCA over the natural 4MCA? The decision is usually driven by Pharmacokinetics (PK) and Metabolic Stability.

Metabolic Blocking (SAR Diagram)

Metabolic enzymes (like CYP450) often attack electron-rich positions on phenyl rings.



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Caption: Structural Activity Relationship (SAR). The 2-Fluoro substituent in 2F5MCA blocks the metabolically vulnerable ortho-position (C2), extending half-life compared to 4MCA.

Bioisosteric Implications

- **Metabolic Stability:** The C-F bond is metabolically inert. Placing it at C2 prevents ortho-hydroxylation, a common clearance pathway for cinnamic acids.
- **Conformation:** The steric bulk of Fluorine (Van der Waals radius $\sim 1.47 \text{ \AA}$) is larger than Hydrogen ($\sim 1.20 \text{ \AA}$) but smaller than a Methyl group. This can force the side chain into a specific conformation, potentially locking the molecule into a bioactive pose that 4MCA cannot access [3].

Experimental Protocols

Synthesis: General Knoevenagel Condensation

Applicable to both derivatives, with monitoring required for 2F5MCA kinetics.

Reagents:

- Aldehyde (10 mmol): p-Anisaldehyde (for 4MCA) OR 2-Fluoro-5-methoxybenzaldehyde (for 2F5MCA).
- Malonic Acid (12 mmol).
- Pyridine (5 mL) + Piperidine (0.5 mL, Catalyst).

Procedure:

- Dissolution: In a round-bottom flask, dissolve the aldehyde and malonic acid in pyridine.
- Catalysis: Add piperidine.
- Reflux: Heat to 80-100°C.
 - Observation Point: 2F5MCA synthesis may evolve CO₂ more rapidly due to the activated ring. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 3:1).
- Quench: Pour the reaction mixture into ice-cold HCl (2M) to precipitate the cinnamic acid.
- Purification: Recrystallize from Ethanol/Water.
- Validation:
 - 4MCA: ¹H NMR (DMSO-d₆) δ 3.80 (s, 3H, OMe), 6.4 (d, 1H, vinyl), 7.5 (d, 1H, vinyl).
 - 2F5MCA: ¹H NMR will show characteristic F-coupling on the aromatic protons and a downfield shift of the vinyl proton closest to the ring.

Biological Assay: Alpha-Glucosidase Inhibition

4MCA is a known inhibitor. This protocol uses 4MCA as a positive control to test the efficacy of 2F5MCA.

Rationale: Alpha-glucosidase inhibitors delay glucose absorption (Anti-diabetic). System: Yeast Alpha-Glucosidase (Sigma) + p-Nitrophenyl- α -D-glucopyranoside (pNPG) substrate.

Workflow:

- Preparation: Dissolve test compounds (4MCA and 2F5MCA) in DMSO.
- Incubation: Mix Enzyme solution (0.1 U/mL) with test compound (varying concentrations 10-500 μ M) in Phosphate Buffer (pH 6.8). Incubate at 37°C for 10 min.
- Reaction: Add pNPG substrate. Incubate for 20 min.
- Measurement: Stop reaction with Na₂CO₃. Measure Absorbance at 405 nm (release of p-nitrophenol).
- Analysis: Calculate % Inhibition.
 - Expected Result: 4MCA typically shows IC₅₀ ~10-50 μ M [4]. If 2F5MCA shows lower inhibition, it suggests the 2-F group interferes with enzyme binding. If higher, the fluorine may be engaging in favorable hydrophobic interactions within the active site.

References

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